

physical and chemical properties of Methyl 4-vinylbenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-vinylbenzoate

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An In-depth Technical Guide to Methyl 4-vinylbenzoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 4-vinylbenzoate is a versatile bifunctional monomer that has garnered significant interest in the field of polymer chemistry and materials science. This technical guide provides a comprehensive overview of its core physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and an exploration of its reactivity. While its primary applications lie in the synthesis of functionalized polymers and materials, its role as a chemical intermediate makes a thorough understanding of its characteristics essential for researchers across various scientific disciplines.

Core Physical and Chemical Properties

Methyl 4-vinylbenzoate is a solid at room temperature, appearing as white to light yellow crystals.^{[1][2]} It is characterized by the presence of both a vinyl group and a methyl ester, which impart its unique reactivity.

Physical Properties

The key physical properties of **Methyl 4-vinylbenzoate** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1] [3] [4]
Molecular Weight	162.19 g/mol	[1] [3] [4]
CAS Number	1076-96-6	[1]
Appearance	White to light yellow crystalline solid	[1]
Melting Point	32-37 °C	[5]
Boiling Point	89-90 °C at 2 Torr	[1]
Density (Predicted)	1.058 ± 0.06 g/cm ³	[1]
Refractive Index (589.3 nm, 25°C)	1.5568	[1]
Flash Point	> 110 °C (> 230 °F)	[1]

Solubility and Storage

While quantitative solubility data is not readily available, experimental procedures indicate that **Methyl 4-vinylbenzoate** is soluble in organic solvents such as methanol and ethyl acetate.[\[6\]](#) It is recommended to store the compound under refrigerated conditions (2-8°C).[\[1\]](#)

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Methyl 4-vinylbenzoate**.

¹H NMR Spectroscopy

The ¹H NMR spectrum provides detailed information about the proton environment in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.99	d	8.4	2H, Aromatic (ortho to ester)
7.46	d	8.4	2H, Aromatic (ortho to vinyl)
6.75	dd	17.6, 10.8	1H, Vinylic (-CH=)
5.86	d	17.6	1H, Vinylic (=CH ₂)
5.38	d	10.8	1H, Vinylic (=CH ₂)
3.91	s	-	3H, Methyl (-OCH ₃)

Solvent: CDCl₃,
Reference: TMS at
0.00 ppm.[\[6\]](#)

¹³C NMR Spectroscopy

The ¹³C NMR spectrum confirms the carbon framework of the molecule.

Chemical Shift (δ) ppm	Assignment
166.8	C=O (Ester)
141.0	Aromatic C (quaternary, attached to vinyl)
136.2	Vinylic -CH=
129.8	Aromatic CH (ortho to ester)
129.2	Aromatic C (quaternary, attached to ester)
125.8	Aromatic CH (ortho to vinyl)
116.1	Vinylic =CH ₂
52.1	Methyl -OCH ₃

Predicted data; experimental data may vary.

Mass Spectrometry

Mass spectrometry data reveals the molecular weight and fragmentation pattern. The molecular ion peak $[M]^+$ is observed at $m/z = 162$. Key fragments include:

- $m/z = 131$: Loss of the methoxy group ($-\text{OCH}_3$)
- $m/z = 103$: Loss of the carbomethoxy group ($-\text{COOCH}_3$)
- $m/z = 77$: Phenyl group fragment

Infrared (IR) Spectroscopy

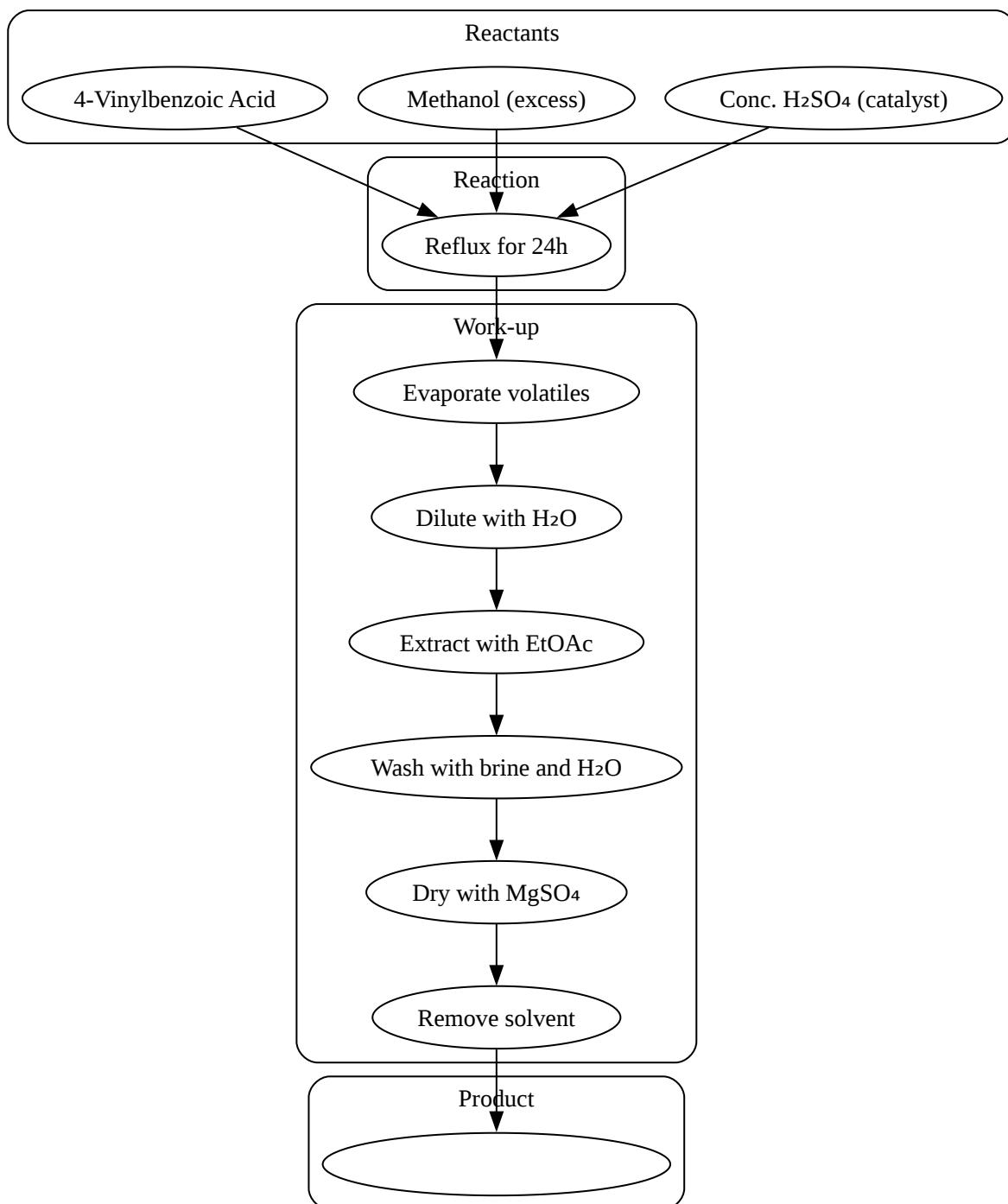
The IR spectrum shows characteristic absorption bands for the functional groups present.

Wavenumber (cm^{-1})	Assignment
~3080	=C-H stretch (vinyl and aromatic)
~2950	C-H stretch (methyl)
~1720	C=O stretch (ester)
~1630	C=C stretch (vinyl)
~1605, 1510	C=C stretch (aromatic)
~1280, 1100	C-O stretch (ester)

Experimental Protocols

Synthesis of Methyl 4-vinylbenzoate

This protocol describes the synthesis via Fischer esterification of 4-vinylbenzoic acid.[\[6\]](#)

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Caption: Mechanism of free radical polymerization.

Hydrolysis

The ester group can be hydrolyzed under acidic or basic conditions to yield 4-vinylbenzoic acid and methanol. This reaction is particularly useful for synthesizing 4-vinylbenzoic acid, another important monomer.

Other Applications

Methyl 4-vinylbenzoate serves as a key intermediate in the synthesis of more complex molecules. It is used in the preparation of vinyl-substituted beta-diketones and as a component to enhance the stability of printing inks. [1] Furthermore, it has been utilized as a ligand in the synthesis of metal-organic frameworks (MOFs). [6]

Relevance to Drug Development

While **Methyl 4-vinylbenzoate** is primarily used in materials science, its role as a versatile chemical intermediate suggests potential, though currently underexplored, applications in the pharmaceutical field. [1] Functionalized polymers derived from this monomer could be investigated for applications in drug delivery systems, where precise control over the polymer's physical and chemical properties is essential. The carboxylic acid group, obtained after hydrolysis, provides a handle for conjugation with active pharmaceutical ingredients or targeting moieties.

Conclusion

Methyl 4-vinylbenzoate is a valuable monomer with well-defined physical and chemical properties. Its dual functionality allows for a range of chemical transformations, most notably polymerization and hydrolysis, making it a key building block in the synthesis of functional materials. While direct applications in drug development are not yet established, its utility as a versatile intermediate presents opportunities for future research in areas such as drug delivery and bioconjugation. This guide provides the foundational knowledge required for researchers and scientists to effectively utilize **Methyl 4-vinylbenzoate** in their respective fields.

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- To cite this document: BenchChem. [physical and chemical properties of Methyl 4-vinylbenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093427#physical-and-chemical-properties-of-methyl-4-vinylbenzoate]

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